

Application Notes and Protocols for Nourseothricin-Based Selection of Yeast Strains

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Compound of Interest

Compound Name: Streptoethrin

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Introduction

Nourseothricin (NTC), an aminoglycoside antibiotic, is a potent inhibitor of protein synthesis in a wide range of organisms, including bacteria, yeast, filamentous fungi, and plant cells.[1][2] It functions by inducing miscoding during mRNA translation, leading to the production of non-functional proteins and subsequent cell death.[1][3][4] Resistance to nourseothricin is conferred by the nourseothricin N-acetyl transferase (NAT) enzyme, which is encoded by genes such as nat1 or sat1.[4][5] This enzyme inactivates NTC by acetylating the β -amino group of its β -lysine residue.[4]

The nourseothricin selection system offers several advantages for the genetic modification of yeast, including its effectiveness in various yeast species, high stability, and the absence of cross-reactivity with other common selection antibiotics like G418 or hygromycin B.[4][5] The intracellular localization of the resistance protein prevents the inactivation of the antibiotic in the culture medium, resulting in a low background and clean selection.[4][5]

This document provides detailed application notes and protocols for the use of nourseothricin in selecting transformed yeast strains, with a focus on *Saccharomyces cerevisiae*, *Schizosaccharomyces pombe*, and *Pichia pastoris*.

Data Presentation: Recommended Nourseothricin Concentrations

The optimal concentration of nourseothricin for selection can vary depending on the yeast species, strain, and media composition. It is highly recommended to perform a kill curve experiment to determine the minimal inhibitory concentration (MIC) for your specific experimental conditions. The following tables provide a general guideline for starting concentrations.

Table 1: Nourseothricin Concentrations for *Saccharomyces cerevisiae*

Media Type	Recommended Concentration (µg/mL)	Reference
Rich Media (e.g., YPD)	100	[3] [6]
Synthetic Media	200	[6]
Minimal Inhibitory Conc. (MIC)	25	[1] [7]

Table 2: Nourseothricin Concentrations for *Schizosaccharomyces pombe*

Media Type	Recommended Concentration (µg/mL)	Reference
Rich Media (e.g., YES)	100	[1] [8]
Minimal Inhibitory Conc. (MIC)	40	[1] [7]

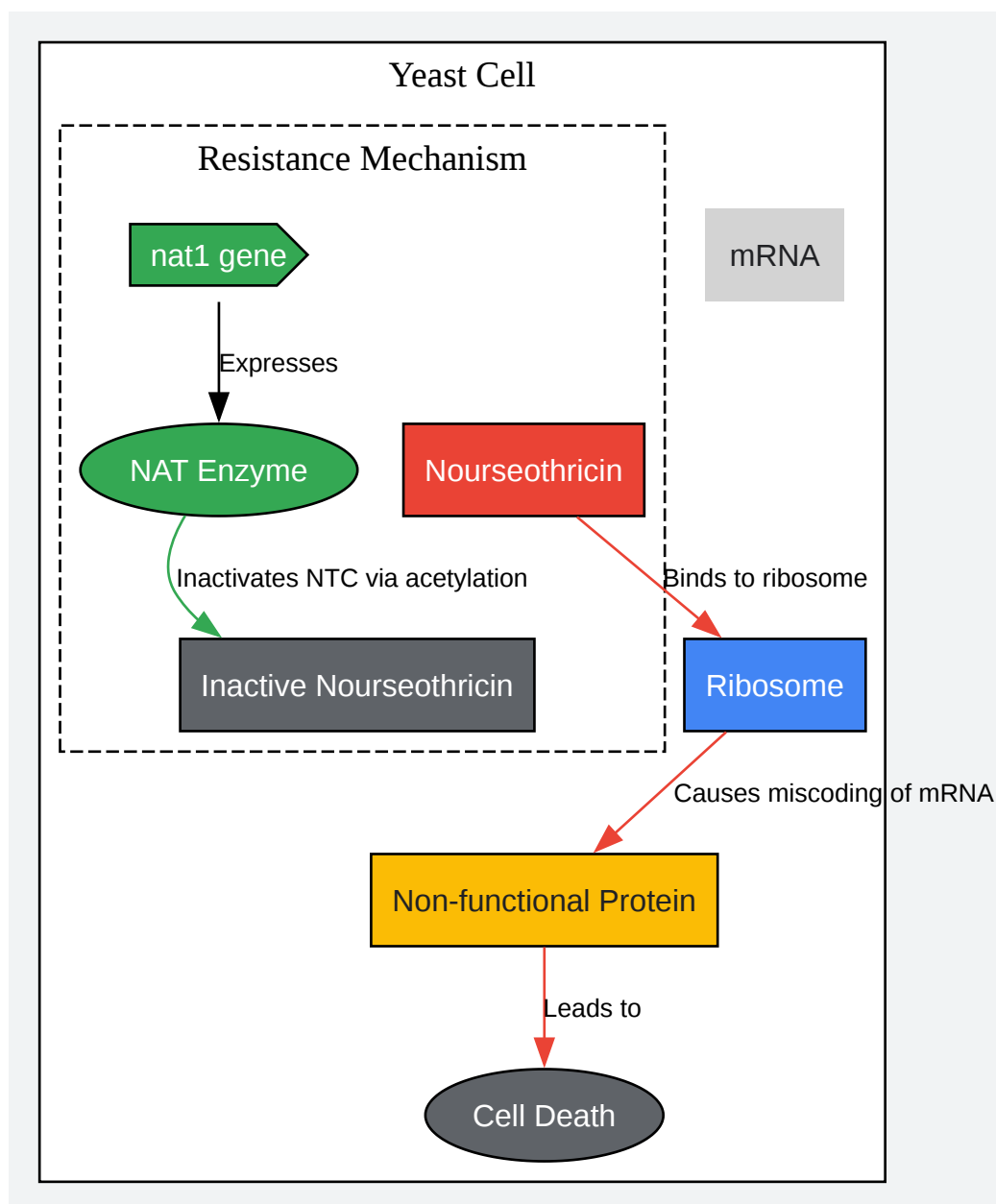
Table 3: Nourseothricin Concentrations for *Pichia pastoris*

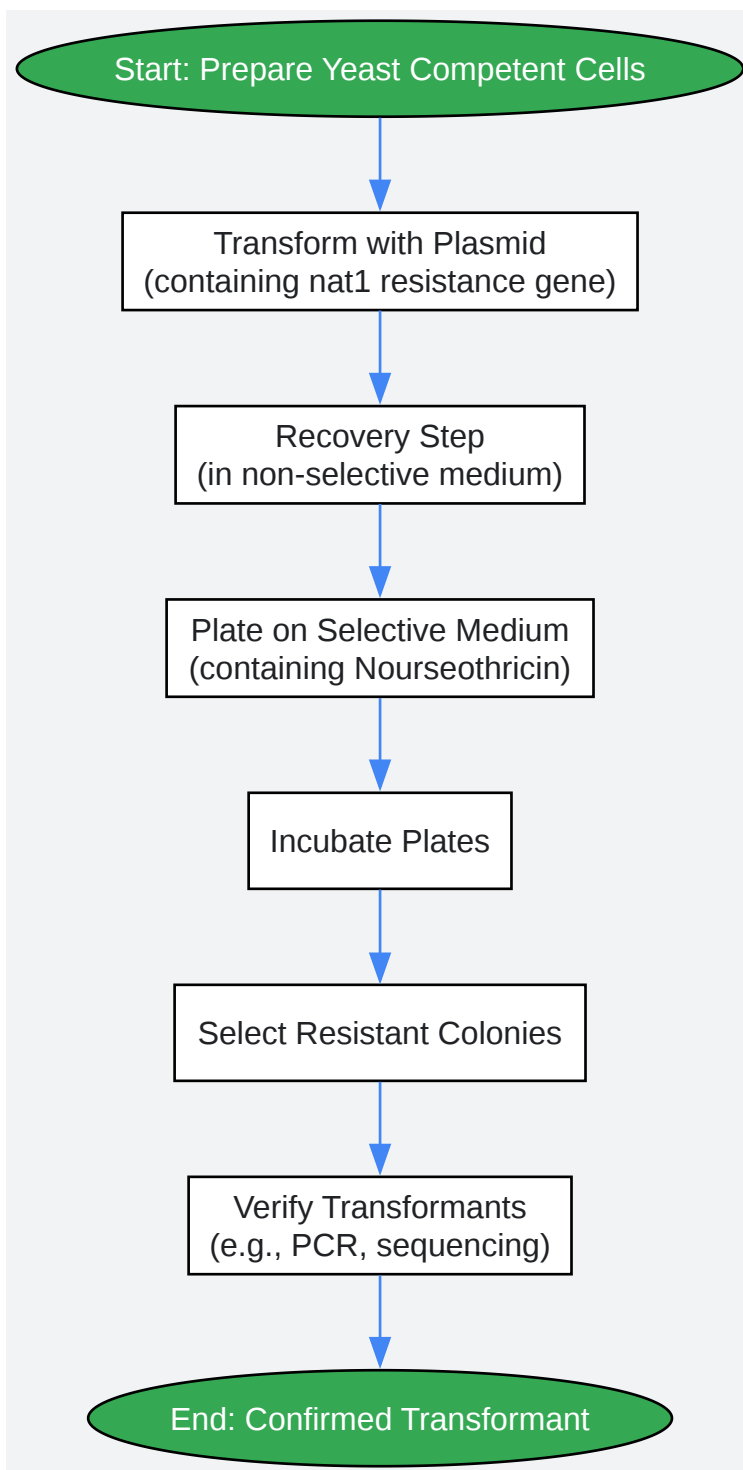
Media Type	Recommended Concentration (µg/mL)	Reference
Rich Media (e.g., YPD)	50 - 200	[7] [9]

Signaling Pathways and Experimental Workflows

Mechanism of Action of Nourseothricin and Resistance

The following diagram illustrates the mechanism by which nourseothricin inhibits protein synthesis and how the NAT enzyme confers resistance.





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